

# A Comprehensive Technical Guide to Tetrabutylammonium Formate

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## Compound of Interest

Compound Name: *Tetrabutylammonium formate*

Cat. No.: *B1617310*

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This technical guide provides an in-depth overview of **Tetrabutylammonium formate** (TBAF), a quaternary ammonium salt utilized in various scientific and industrial applications. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and analytical methodologies.

## Chemical and Physical Properties

**Tetrabutylammonium formate** is a salt consisting of a tetrabutylammonium cation and a formate anion. Its properties make it a versatile reagent in organic chemistry and material science.

Property	Value	Reference
Molecular Formula	C17H37NO2	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	287.48 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	35733-58-5	<a href="#">[1]</a> <a href="#">[4]</a>
IUPAC Name	Tetrabutylazanium formate	<a href="#">[2]</a>
Synonyms	N,N,N-Tributyl-1-butanaminium formate	<a href="#">[1]</a> <a href="#">[5]</a>
Canonical SMILES	CCCC--INVALID-LINK--(CCCC)CCCC.C(=O)[O-]	<a href="#">[1]</a> <a href="#">[2]</a>
InChI Key	SNMZANHSFVMKKA-UHFFFAOYSA-M	<a href="#">[1]</a> <a href="#">[2]</a>

## Synthesis of Tetrabutylammonium Formate

The synthesis of **Tetrabutylammonium formate** is typically achieved through a straightforward acid-base neutralization reaction.[\[6\]](#)

Objective: To synthesize **Tetrabutylammonium formate** from Tetrabutylammonium hydroxide and formic acid.

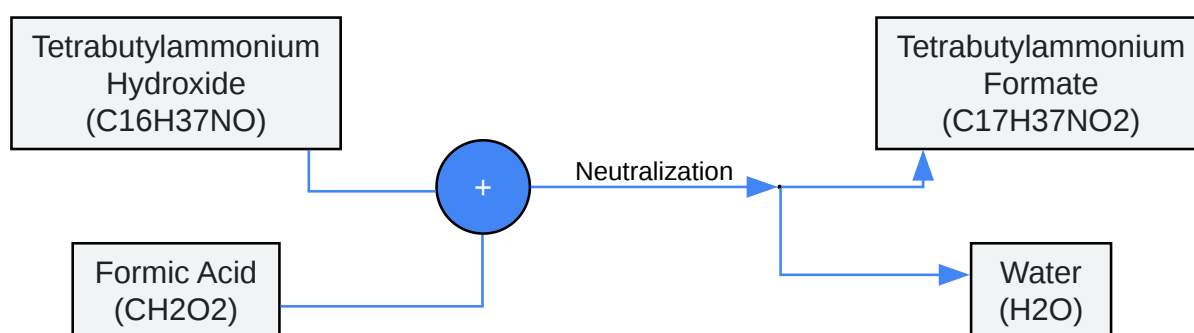
Materials:

- Tetrabutylammonium hydroxide (TBAH) solution (e.g., 40% in water)
- Formic acid (HCOOH), ~98-100%
- Deionized water
- Magnetic stirrer and stir bar
- pH meter or pH indicator strips
- Round-bottom flask

- Rotary evaporator

Procedure:

- In a round-bottom flask, place a known molar amount of Tetrabutylammonium hydroxide solution.
- Cool the flask in an ice bath to manage the exothermic reaction.
- While stirring, slowly add an equimolar amount of formic acid dropwise to the TBAH solution.
- Monitor the pH of the reaction mixture. The addition of formic acid should continue until the solution reaches a neutral pH (~7.0).
- Once the neutralization is complete, remove the flask from the ice bath and allow it to return to room temperature.
- The resulting solution is an aqueous solution of **Tetrabutylammonium formate**.
- To obtain the solid product, the water can be removed under reduced pressure using a rotary evaporator.



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*Synthesis of **Tetrabutylammonium Formate**.*

## Applications in Research and Development

**Tetrabutylammonium formate**'s unique properties make it valuable in several scientific domains.

- **Phase-Transfer Catalyst:** Due to its amphiphilic nature, it can facilitate reactions between reactants in immiscible phases (e.g., organic and aqueous).[6] This is particularly useful in organic synthesis for reactions such as alkylations and esterifications.[6]
- **Biochemical Assays:** It can be used in biological applications where maintaining the solubility of ionic compounds is crucial without interfering with the integrity of the assay.[6]
- **Material Science:** It is explored for its role in polymer synthesis and modification, where it can help to solubilize reactive intermediates.[6]

## Analytical Methods for Quality Control

Ensuring the purity of **Tetrabutylammonium formate** is critical for its effective application. A combination of analytical techniques is typically employed for a comprehensive purity assessment. The following protocols are based on standard methods for the analysis of similar quaternary ammonium salts.

**Objective:** To determine the purity of **Tetrabutylammonium formate** and quantify organic impurities using High-Performance Liquid Chromatography (HPLC).

**Instrumentation and Conditions:**

- **HPLC System:** A standard HPLC system with a UV detector.
- **Column:** C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5  $\mu$ m).
- **Mobile Phase:** An isocratic mobile phase consisting of a buffered aqueous solution and an organic solvent (e.g., acetonitrile or methanol). The aqueous phase may contain an ion-pairing agent to improve peak shape.
- **Flow Rate:** 1.0 mL/min.
- **Detection Wavelength:** As the formate and tetrabutylammonium ions lack a strong chromophore, indirect UV detection or a charged aerosol detector (CAD) may be necessary. For simplicity, a low UV wavelength (e.g., 210 nm) can be used to detect some impurities.
- **Injection Volume:** 10  $\mu$ L.

#### Procedure:

- **Standard Preparation:** Accurately weigh a known amount of **Tetrabutylammonium formate** reference standard and dissolve it in the mobile phase to create a stock solution. Prepare a series of dilutions for a calibration curve.
- **Sample Preparation:** Accurately weigh the **Tetrabutylammonium formate** sample and dissolve it in the mobile phase to a known concentration.
- **Analysis:** Inject the standard solutions and the sample solution into the HPLC system.
- **Quantification:** Identify the peak corresponding to the tetrabutylammonium cation. Calculate the purity of the sample by comparing the peak area of the sample to the calibration curve generated from the reference standards.

**Objective:** To quantify anionic impurities, such as chloride and bromide, using Ion Chromatography (IC).

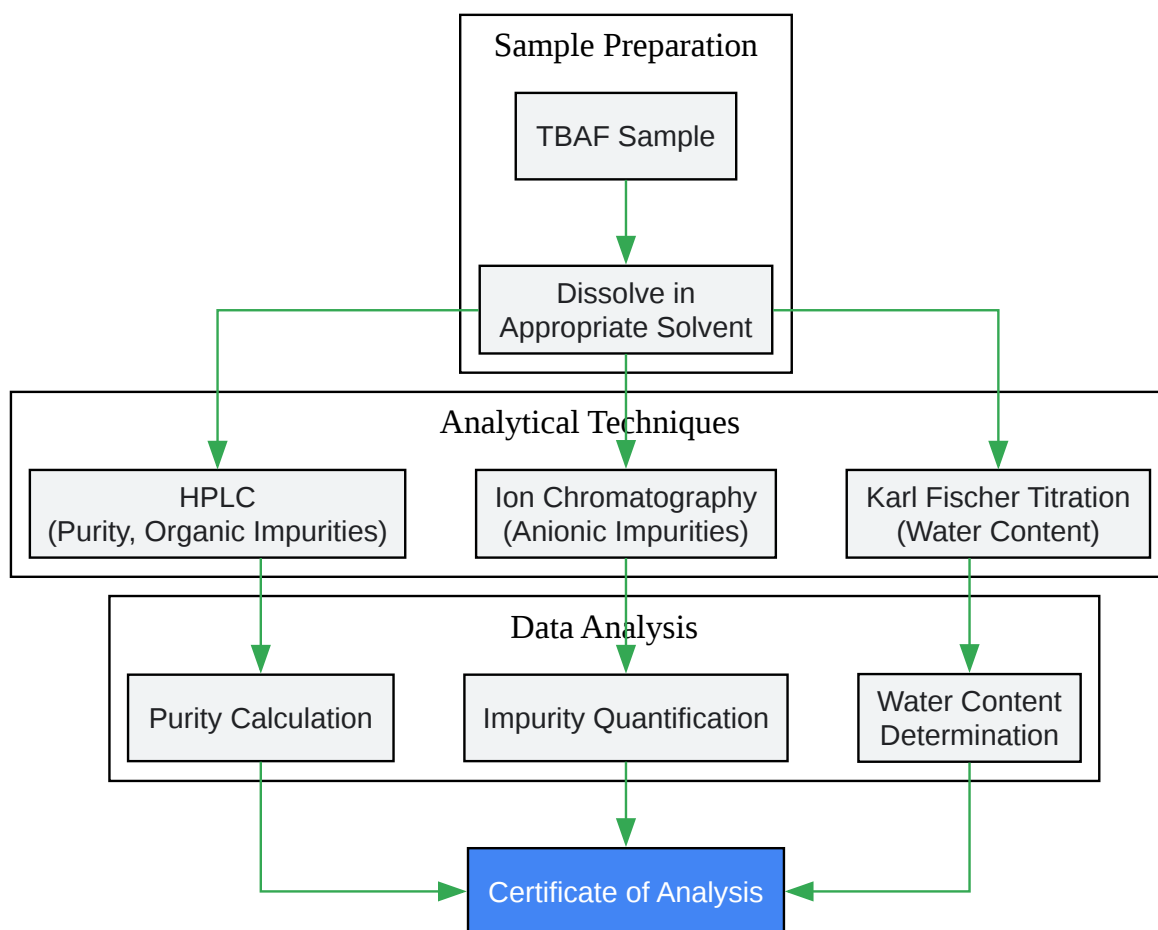
#### Instrumentation and Conditions:

- **IC System:** An ion chromatograph equipped with a conductivity detector.
- **Column:** Anion-exchange column suitable for halide separation.
- **Eluent:** An appropriate aqueous eluent, such as a carbonate/bicarbonate buffer.
- **Flow Rate:** 1.0 mL/min.
- **Suppressor:** Anion suppressor.

#### Procedure:

- **Standard Preparation:** Prepare a mixed standard solution containing known concentrations of formate, chloride, and bromide in deionized water.
- **Sample Preparation:** Dissolve a precisely weighed amount of the **Tetrabutylammonium formate** sample in deionized water.

- Analysis: Inject the standard and sample solutions into the IC system.
- Quantification: Identify and quantify the halide peaks in the sample chromatogram by comparing them to the retention times and peak areas of the standards.



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